

# An In-depth Technical Guide to 1,1-Dichloroacetone

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## Compound of Interest

Compound Name: 1,1-Dichloroacetone

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## Introduction

**1,1-Dichloroacetone**, a halogenated ketone, is a significant compound in both synthetic organic chemistry and environmental science. Its chemical reactivity, stemming from the presence of two chlorine atoms on the alpha-carbon to the carbonyl group, makes it a versatile intermediate for the synthesis of various organic compounds. However, its emergence as a disinfection byproduct in drinking water has also led to extensive toxicological research. This guide provides a comprehensive overview of **1,1-Dichloroacetone**, including its chemical identity, physicochemical properties, synthesis, applications, and toxicological profile, tailored for a scientific audience.

Chemical Identity:

- IUPAC Name: 1,1-dichloropropan-2-one[1]
- CAS Number: 513-88-2[1][2]
- Synonyms:  $\alpha,\alpha$ -dichloroacetone, Dichloromethyl methyl ketone, 1,1-Dichloro-2-propanone[1][3][4]

## Physicochemical Properties

A summary of the key physicochemical properties of **1,1-Dichloroacetone** is presented in the table below for easy reference and comparison.

Property	Value	Reference
Molecular Formula	C <sub>3</sub> H <sub>4</sub> Cl <sub>2</sub> O	[1][2]
Molecular Weight	126.97 g/mol	[2][3]
Appearance	Colorless to pale yellow liquid	[2]
Boiling Point	117-120 °C at 760 mmHg	[2][3]
Density	1.291 - 1.327 g/mL at 25 °C	[2][5]
Flash Point	24.4 °C	[2][5]
Refractive Index	1.434 - 1.446 at 20 °C	[2][5]
Solubility	Slightly soluble in water; soluble in alcohol and miscible with ether.	[3]
Vapor Pressure	17.5 mmHg at 25 °C	[2][5]

## Synthesis of 1,1-Dichloroacetone: Experimental Protocol

The following protocol details a common method for the synthesis of **1,1-Dichloroacetone** via the chlorination of acetone.



Materials:

- Acetone
- Chlorine gas
- N,N-Dimethylformamide (DMF)

- Carbon tetrachloride
- 2 N Hydrochloric acid
- Anhydrous magnesium sulfate
- Ice bath
- Reaction flask equipped with a gas inlet tube and a stirrer
- Separatory funnel
- Distillation apparatus

Procedure:

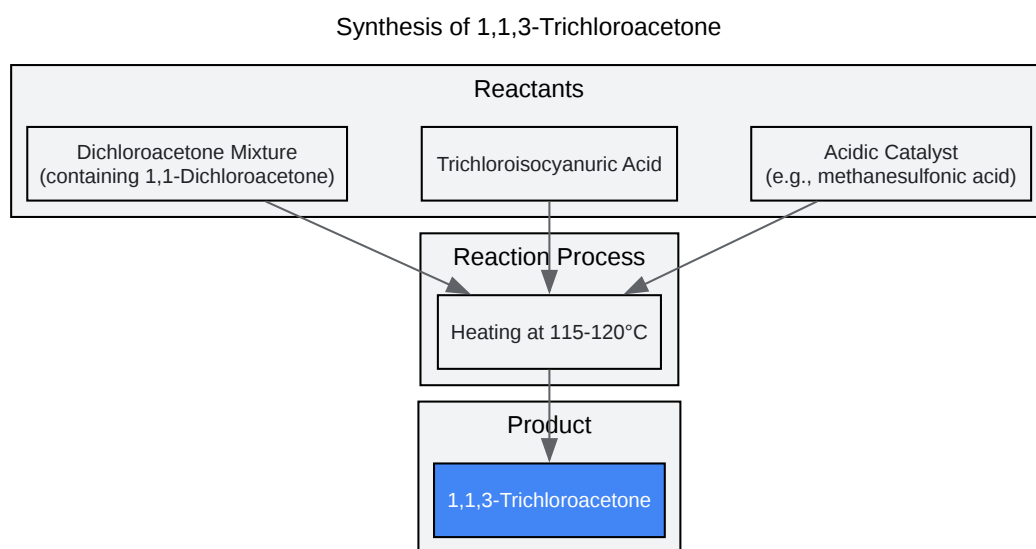
- Dissolve 6.2 g of acetone in 50 mL of DMF in the reaction flask.
- Cool the reaction mixture in an ice bath.
- Bubble 17.0 g of chlorine gas (a ~10% excess) into the stirred reaction mixture. The chlorine gas should be passed through a trap cooled in a dry ice-acetone bath to control the addition rate.
- Maintain the reaction temperature below 50 °C during the chlorine addition, which should take approximately 2 hours.
- Upon completion of the reaction, the product can be isolated by one of two methods:
  - Direct Distillation: Distill the **1,1-dichloroacetone** directly from the crude reaction mixture. This method yielded 17.9 g (64%) of the product.
  - Extraction:
    - Extract the reaction mixture with 50 mL of carbon tetrachloride and 100 mL of 2 N HCl.
    - Wash the organic phase two additional times with water.
    - Dry the organic phase over anhydrous magnesium sulfate.

- Gas chromatographic mass spectral analysis of the product from this workup showed a mixture of **1,1-dichloroacetone** and 1,1,1-trichloroacetone in a 95:5 ratio.

## Applications in Organic Synthesis

**1,1-Dichloroacetone** serves as a valuable intermediate in the synthesis of more complex molecules. A key application is its use as a precursor for the production of 1,1,3-trichloroacetone, an important intermediate in the synthesis of folic acid (Vitamin B9).

Below is a logical diagram illustrating the synthesis of 1,1,3-trichloroacetone from a mixture containing **1,1-dichloroacetone**.



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Caption: Synthesis of 1,1,3-Trichloroacetone from **1,1-Dichloroacetone**.

## Toxicological Profile

The toxicological properties of **1,1-Dichloroacetone** are of significant interest due to its presence in disinfected drinking water.

- **Hepatotoxicity:** Studies in mice have shown that **1,1-dichloroacetone** can cause liver toxicity.[2] A single oral dose of 325 mg/kg of body weight resulted in significant increases in serum liver enzymes and periportal necrosis.[2] The no-observed-adverse-effect level (NOAEL) for liver toxicity in this study was identified as 65 mg/kg of body weight.[2]
- **Mutagenicity:** **1,1-Dichloroacetone** has been shown to be a direct-acting mutagen in Salmonella typhimurium strains TA98 and TA100.[2]
- **Carcinogenicity:** In a study on female SENCAR mice, **1,1-dichloroacetone** did not show evidence of being a tumor initiator.[2]

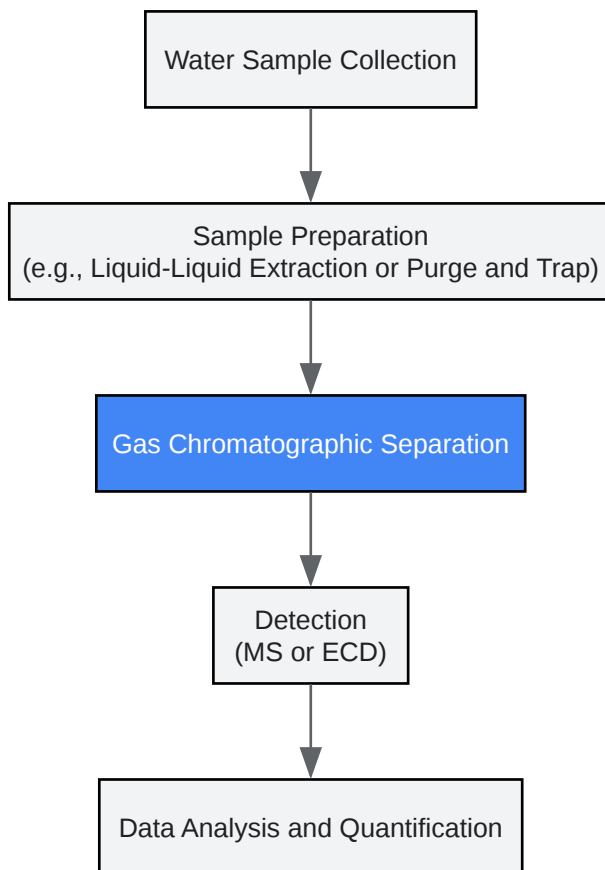
## Analytical Methods

Accurate and sensitive analytical methods are crucial for monitoring the levels of **1,1-Dichloroacetone** in environmental samples, particularly in drinking water. The United States Environmental Protection Agency (EPA) has established standard methods for its detection.

Method	Procedure	Matrix	Detection Limit
EPA-NERL 524.2	Gas Chromatography/Mass Spectrometry (GC/MS)	Surface water, ground water, and drinking water	1 µg/L
EPA-OGWDW/TSC 551.1	Gas Chromatography with Electron Capture Detector (GC/ECD)	Finished drinking water, intermediate treatment stages, and raw source water	0.002 µg/L

The following diagram illustrates a generalized workflow for the analysis of **1,1-Dichloroacetone** in water samples.

## Analytical Workflow for 1,1-Dichloroacetone in Water



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Caption: General workflow for analyzing **1,1-Dichloroacetone** in water.

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## References

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